Technical Guide: Stability, Storage, and Handling of Cyclohexylmethylboronic Acid

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Compound of Interest

Compound Name:	*Cyclohexylmethylboronic Acid*
CAS No.:	*27762-64-7*
Cat. No.:	*B1589299*

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Executive Summary

Cyclohexylmethylboronic acid (CAS 146140-15-0) is a primary alkylboronic acid used as a critical intermediate in Suzuki-Miyaura cross-coupling and as a pharmacophore in protease inhibitors. Unlike their aryl counterparts, alkylboronic acids exhibit distinct stability profiles characterized by a susceptibility to oxidative deboronation and a thermodynamically driven reversible dehydration to boroxines.

Critical Storage Directive:

- Temperature:

  to

  (Long-term:

).

- Atmosphere: Inert gas (Argon or Nitrogen) is mandatory.

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- State: Solid state is stable if dry; solutions degrade rapidly in air.

Chemical Profile & Structural Properties[1][2]

Property	Data	Notes
Chemical Name	Cyclohexylmethylboronic acid	
CAS Number	146140-15-0	Alternate/Related CAS: 27762-64-7
Molecular Formula		
Molecular Weight	142.00 g/mol	
Structure	Primary Alkylboronic Acid	
Physical State	White to off-white powder	Hygroscopic
Solubility	Soluble in MeOH, EtOH, DMSO, THF	Limited solubility in non-polar solvents

Structural Stability Implications

The cyclohexylmethyl group is a primary alkyl substituent. Unlike arylboronic acids, which benefit from

-conjugation between the boron atom and the aromatic ring, alkylboronic acids lack this stabilization. The empty p-orbital on the boron atom makes it a potent Lewis acid, highly susceptible to nucleophilic attack (by water or oxygen species).

Mechanisms of Degradation

Understanding the specific degradation pathways is essential for distinguishing between reversible physical changes and irreversible chemical decomposition.

A. The Boroxine Cycle (Reversible Dehydration)

Boronic acids exist in an equilibrium with their cyclic trimeric anhydrides, known as boroxines. This is not decomposition but a thermodynamic state change driven by entropy.

- Mechanism: Loss of 3 water molecules from 3 acid molecules.

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- Trigger: Desiccation (drying agents, vacuum) or heating.
- Reversibility: Fully reversible upon exposure to ambient moisture or addition of water/solvent.
- Impact: Changes melting point and stoichiometry but preserves the C-B bond.

B. Oxidative Deboronation (Irreversible)

This is the primary failure mode for alkylboronic acids. Atmospheric oxygen, facilitated by radical initiators or light, inserts into the C-B bond.

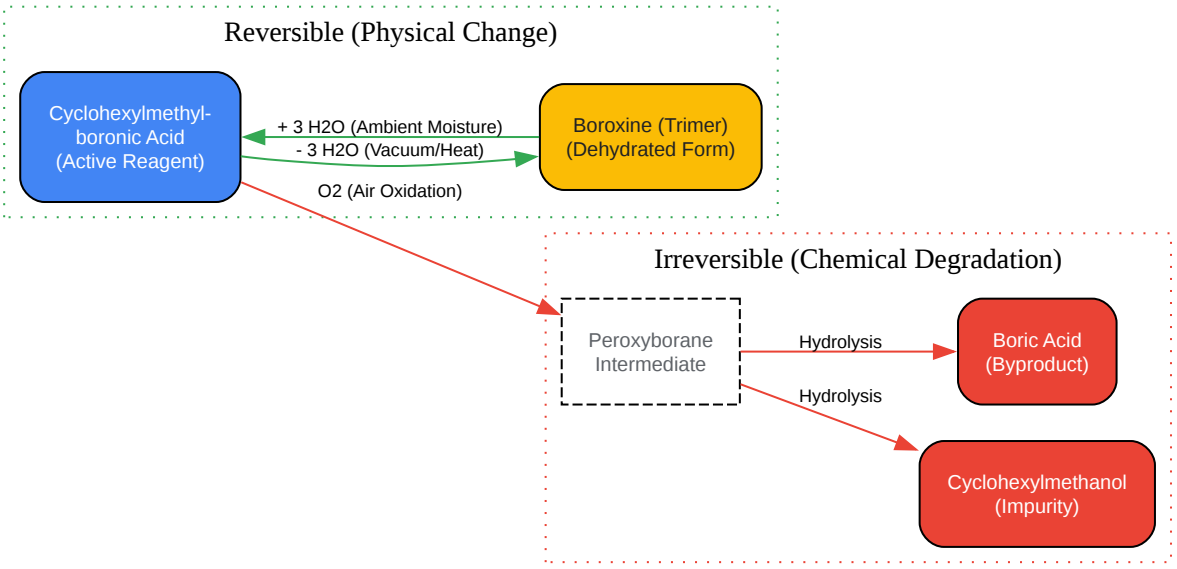
- Mechanism: Radical chain reaction.
  - Formation of a peroxyborane intermediate (
).
  - Rearrangement to a borate ester (
).
  - Hydrolysis to the corresponding alcohol (
) and boric acid (
).
- Result: Permanent loss of the boronic acid functionality.

C. Protodeboronation

While less common for primary alkylboronic acids compared to aryl- or vinyl-boronic acids, cleavage of the C-B bond by protons (hydrolysis) can occur under extreme pH conditions or high temperatures.

Visualization: Degradation Pathways

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Figure 1: Distinction between reversible boroxine formation (green zone) and irreversible oxidative degradation (red zone).

Optimized Storage & Handling Protocols

To maintain purity

, the following protocols must be strictly enforced.

Storage Hierarchy

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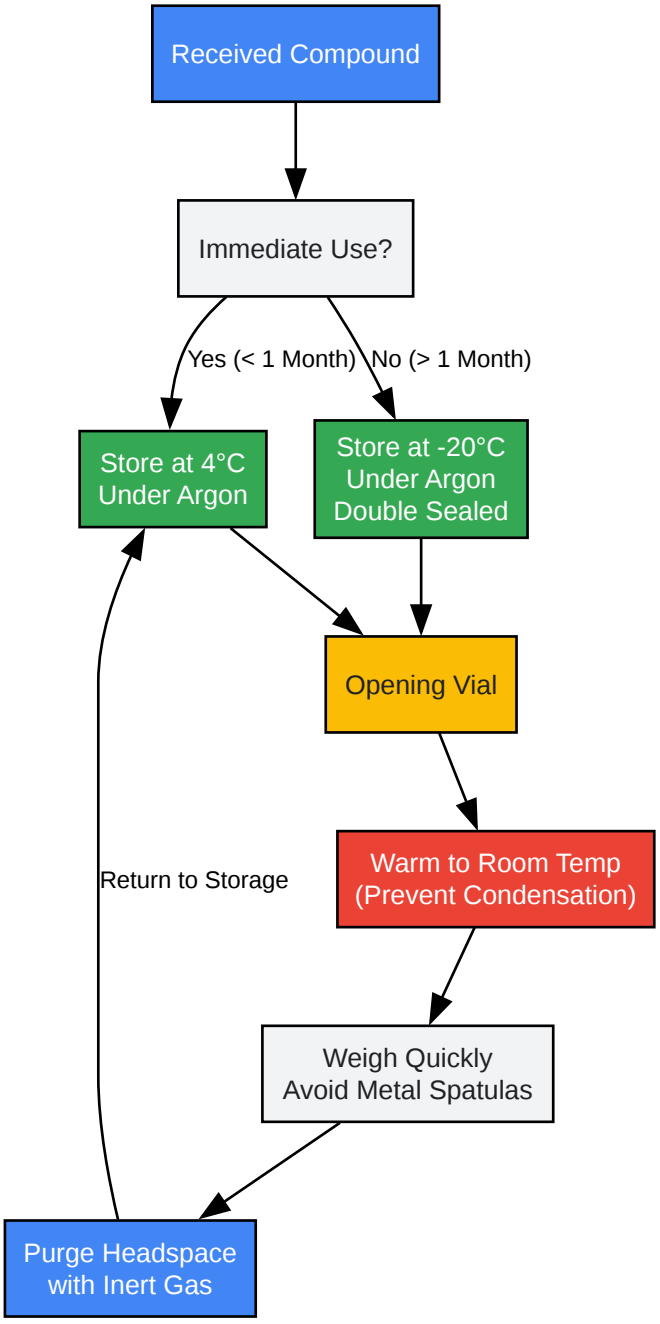
Condition	Recommendation	Rationale
Primary Container	Amber Glass Vial with Teflon-lined cap	Prevents UV initiation of radicals; Teflon prevents leaching.
Atmosphere	Argon (Preferred) or Nitrogen	Argon is heavier than air, providing a better blanket against oxidation.
Temperature	to	Slows oxidation kinetics. Freeze ( ) for storage months.
Desiccant	Optional	Caution: Strong desiccants promote boroxine formation. Only use if hydrolysis is the primary concern over stoichiometry.

Handling Workflow

- Equilibration: Allow the refrigerated container to reach room temperature before opening. This prevents condensation of atmospheric moisture onto the cold solid, which accelerates degradation.
- Inert Sampling: Ideally, weigh out the required amount inside a glovebox or use a funnel under a stream of inert gas.
- Resealing: Purge the headspace with Argon before resealing the vial. Parafilm is insufficient as a primary barrier against oxygen diffusion over long periods; use electrical tape or a secondary outer container.

Decision Logic for Handling

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Figure 2: Storage and handling decision tree to minimize oxidative stress.

Analytical Monitoring & Quality Control

Since melting points can be unreliable due to varying boroxine content, spectroscopic methods are required for accurate purity assessment.

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A. 1H NMR Spectroscopy

- Solvent: DMSO-

  or CDCl

  (with TMS).
- Diagnostic Signals:
  - ppm (Multiplet, 2H):

    protons.
  - ppm: Indicates alcohol impurity (

) from oxidation.
- Boroxine Detection: In dry CDCl

  , boroxine peaks may appear slightly shifted. Adding a drop of

  hydrolyzes the boroxine back to the acid, simplifying the spectrum for integration.

B. 11B NMR Spectroscopy (The Gold Standard)

Boron NMR is the most definitive method to distinguish the acid from the borate ester/boric acid.

- Standard:

  (

  ppm).
- Boronic Acid:

  ppm (Broad singlet).
- Boric Acid (Impurity):

  ppm.

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- Borate Ester (Impurity):

  ppm.

C. HPLC Considerations

- Column: C18 Reverse Phase.
- Mobile Phase: Water/Acetonitrile with 0.1% Formic Acid.
- Issue: Boronic acids can streak on silica or interact with column packing.
- Solution: Derivatization with pinacol prior to injection is often recommended for accurate quantification, converting the unstable acid into a stable boronate ester.

References

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Sources

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